

An In-depth Technical Guide to the Thermophysical Properties of 4-Ethylheptane

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Compound of Interest

Compound Name: 4-Ethylheptane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermophysical properties of **4-Ethylheptane** (CAS: 2216-32-2), a branched alkane with the molecular formula C₉H₂₀.^[1]^[2]^[3]^[4]^[5] The data presented herein is crucial for professionals in research, science, and drug development who require precise information for modeling, process design, and formulation. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental protocols for key measurements are described.

Physicochemical Identifiers

Identifier	Value
Molecular Formula	C ₉ H ₂₀
Molecular Weight	128.2551 g/mol ^[1] ^[3]
CAS Registry Number	2216-32-2 ^[1] ^[3]
IUPAC Name	4-Ethylheptane ^[2]
InChI	InChI=1S/C ₉ H ₂₀ /c1-4-7-9(6-3)8-5-2/h9H,4-8H2,1-3H3 ^[1] ^[3]
InChIKey	XMROPFQWHHUFFS-UHFFFAOYSA-N ^[1] ^[3]
SMILES	CCCC(CC)CCC ^[2]

Quantitative Thermophysical Data

The following tables summarize the key thermophysical properties of **4-Ethylheptane**. The data is primarily sourced from the NIST/TRC Web Thermo Tables, which provides critically evaluated data.^[6]

Table 1: Density

Phase	Temperature (K)	Density (kg/m ³)
Liquid	180 - 594.7	Data available over this range ^[6]
Gas (in equilibrium with Liquid)	477.355 - 594.7	Data available over this range ^[6]

Table 2: Viscosity

Phase	Temperature (K)	Viscosity (Pa·s)
Liquid (in equilibrium with Gas)	270 - 590	Data available over this range ^[6]
Gas	420 - 890	Data available over this range ^[6]

Table 3: Thermal Conductivity

Phase	Temperature (K)	Thermal Conductivity (W/m·K)
Liquid (in equilibrium with Gas)	200 - 530	Data available over this range ^[6]
Gas	420 - 890	Data available over this range ^[6]

Table 4: Heat Capacity

Phase	Temperature (K)	Heat Capacity (J/mol·K)
Liquid (at saturation pressure)	250 - 580	Data available over this range[6]
Ideal Gas (at constant pressure)	200 - 1500	Data available over this range[6]

Table 5: Vapor Pressure and Enthalpy of Vaporization

Property	Temperature (K)	Pressure (kPa)	Enthalpy of Vaporization (kJ/mol)
Vapor Pressure	303.26 - 441.97	An equation $\ln(P_{vp}) = A + B/T + C \ln(T) + DT^2$ is available[7]	N/A
Enthalpy of Vaporization	255 - 594.7	N/A	Data available over this range[6]

Table 6: Other Key Properties

Property	Value	Conditions
Normal Boiling Point	415.8 K (142.65 °C)	At 101.325 kPa
Critical Temperature	594.7 K	N/A[6]
Critical Pressure	2450.13 kPa	N/A[6]
Critical Density	225 kg/m ³	N/A
Enthalpy of Formation (Liquid)	-249.7 kJ/mol	At 298.15 K
Enthalpy of Formation (Gas)	-207.9 kJ/mol	At 298.15 K
Refractive Index (Liquid)	Data available	Wavelength: 434.05 nm to 667.82 nm, Temperature: 293.138 K to 385.926 K[6]

Experimental Protocols

The determination of thermophysical properties of alkanes like **4-Ethylheptane** involves a variety of established experimental techniques. Below are detailed methodologies for key experiments.

Density Measurement

A common and precise method for determining the density of liquids is the vibrating tube densimeter.^[8]

Methodology:

- **Calibration:** The instrument is calibrated using two fluids of known density, typically dry air and pure water.
- **Sample Injection:** The **4-Ethylheptane** sample is injected into the vibrating U-shaped tube.
- **Temperature Control:** The temperature of the sample is precisely controlled using a thermostatic bath.
- **Measurement:** The instrument measures the oscillation period of the tube, which is directly related to the density of the fluid inside.
- **Data Acquisition:** Density values are recorded at various temperatures to establish the density-temperature relationship.

Viscosity Measurement

The dynamic viscosity of liquids can be determined using various types of viscometers, such as capillary, rotational, or falling ball viscometers.^[9]

Methodology (Capillary Viscometer):

- **Instrument Setup:** A calibrated capillary viscometer is placed in a constant temperature bath.
- **Sample Loading:** A known volume of **4-Ethylheptane** is introduced into the viscometer.

- **Flow Time Measurement:** The time taken for the liquid to flow between two marked points under gravity is measured.
- **Calculation:** The kinematic viscosity is calculated from the flow time and the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Thermal Conductivity Measurement

The transient hot-wire method is a widely used technique for measuring the thermal conductivity of fluids.

Methodology:

- **Apparatus:** A thin platinum wire is submerged in the **4-Ethylheptane** sample.
- **Heating:** A step voltage is applied to the wire, causing it to heat up.
- **Temperature Rise Measurement:** The temperature rise of the wire is measured over a short period by recording its resistance change.
- **Calculation:** The thermal conductivity of the liquid is determined from the rate of temperature increase of the wire.

Heat Capacity Measurement

Differential Scanning Calorimetry (DSC) is a primary method for determining the heat capacity of liquids.

Methodology:

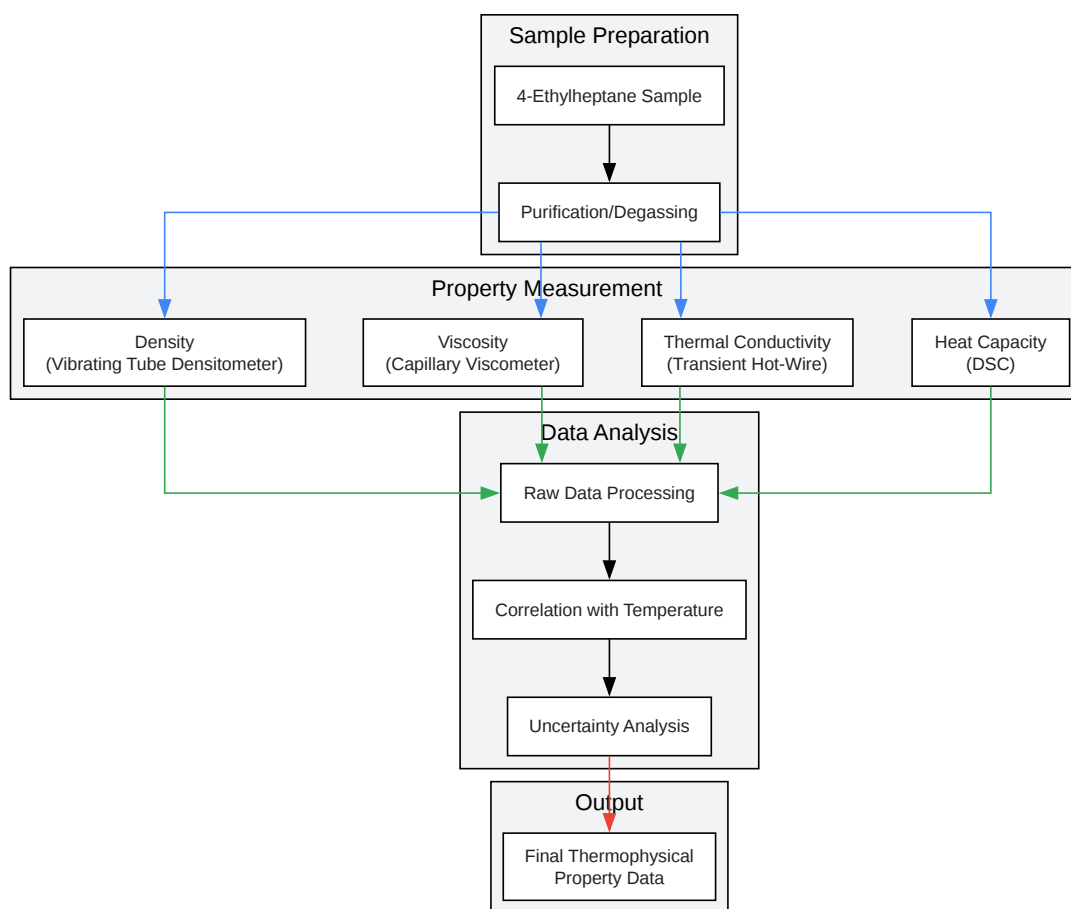
- **Sample Preparation:** A small, accurately weighed sample of **4-Ethylheptane** is sealed in a hermetic pan. An empty pan is used as a reference.
- **Temperature Program:** The sample and reference pans are subjected to a controlled temperature program (heating at a constant rate).

- Heat Flow Measurement: The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- Calculation: The heat capacity is calculated from the differential heat flow, the sample mass, and the heating rate.

Visualizations

Experimental Workflow for Thermophysical Property Determination

General Experimental Workflow for Thermophysical Property Determination



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Caption: General workflow for determining thermophysical properties.

Logical Relationship of Key Thermophysical Properties

// Relationships Density -> Viscosity_d [label=" $\mu = \nu * \rho$ ", color="#5F6368"]; Viscosity_k -> Viscosity_d [color="#5F6368"];

Density -> ThermalDiffusivity [label=" $\alpha = k / (\rho * Cp)$ ", color="#5F6368"]; HeatCapacity -> ThermalDiffusivity [color="#5F6368"]; ThermalConductivity -> ThermalDiffusivity [color="#5F6368"];

VaporPressure -> EnthalpyVap [label="Clausius-Clapeyron Equation", dir=both, color="#5F6368"]; }

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